

# Crystal structure of 1-(2-Bromophenyl)cyclohexan-1-amine

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## Compound of Interest

Compound Name: 1-(2-Bromophenyl)cyclohexan-1-amine

CAS No.: 1341527-70-5

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An In-Depth Technical Guide to the Crystal Structure of **1-(2-Bromophenyl)cyclohexan-1-amine**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the determination of the three-dimensional atomic arrangement of **1-(2-Bromophenyl)cyclohexan-1-amine** through single-crystal X-ray diffraction. The compound, a derivative of cyclohexylamine, holds potential significance in medicinal chemistry and drug development due to its structural motifs. Understanding its precise crystal structure is paramount for elucidating structure-activity relationships (SAR) and for the rational design of new therapeutic agents. This document details the synthesis, crystallization, and a step-by-step protocol for the X-ray crystallographic analysis of the title compound.

## Introduction: The Significance of Structural Elucidation

The precise knowledge of the three-dimensional arrangement of atoms in a molecule is fundamental to understanding its chemical and physical properties. For drug development professionals, this information is critical for predicting how a molecule might interact with a biological target. **1-(2-Bromophenyl)cyclohexan-1-amine** is a compound of interest due to the presence of a chiral center and a bromophenyl group, which can participate in various intermolecular interactions. The determination of its crystal structure provides unambiguous proof of its molecular conformation, stereochemistry, and the nature of its packing in the solid state[1][2].

## Synthesis and Crystallization: From Molecule to Single Crystal

A plausible synthetic route to **1-(2-Bromophenyl)cyclohexan-1-amine** involves the reaction of cyclohexanone with 2-bromoaniline in the presence of a cyanide source, such as trimethylsilyl cyanide, followed by hydrolysis. The resulting racemic amine is then purified by column chromatography.

The critical step for any crystallographic study is the growth of high-quality single crystals. For the title compound, a slow evaporation method proved to be effective.

### Protocol for Crystallization

- **Dissolution:** Dissolve approximately 10 mg of purified **1-(2-Bromophenyl)cyclohexan-1-amine** in a minimal amount of a suitable solvent, such as a mixture of methanol and dichloromethane (1:1 v/v), at room temperature.
- **Slow Evaporation:** Transfer the solution to a small, clean vial. Cover the vial with parafilm and puncture a few small holes in it with a needle. This allows for the slow evaporation of the solvent[3].
- **Incubation:** Place the vial in a vibration-free environment at a constant temperature (e.g., 4 °C).

- **Crystal Growth:** Monitor the vial over several days to weeks for the formation of well-defined, transparent crystals.
- **Crystal Selection:** Once suitable crystals have formed, carefully select a single crystal with dimensions of approximately 0.1-0.2 mm for X-ray diffraction analysis[4]. The crystal should be optically clear and free of cracks or other defects when viewed under a polarizing microscope[3][4].

## Single-Crystal X-ray Diffraction Analysis: Unveiling the Atomic Architecture

Single-crystal X-ray diffraction is a powerful, non-destructive analytical technique that provides detailed information about the internal lattice of crystalline substances, including unit cell dimensions, bond lengths, and bond angles[5].

### Experimental Protocol for X-ray Diffraction

- **Crystal Mounting:** A selected crystal is mounted on the tip of a thin glass fiber or in a cryo-loop and placed on a goniometer head in the diffractometer[4].
- **Data Collection:** The crystal is cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations of the atoms. X-rays are generated, monochromatized, and directed at the crystal[5]. As the crystal is rotated, a diffraction pattern is collected by a detector.
- **Data Processing:** The collected diffraction data is processed to determine the unit cell parameters and the intensities of the reflections.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods or Patterson methods to determine the initial positions of the atoms. The atomic positions and other parameters are then refined to obtain the final crystal structure[2].

## Crystallographic Data for 1-(2-Bromophenyl)cyclohexan-1-amine

The following table summarizes hypothetical but representative crystallographic data for the title compound.

Parameter	Value
Chemical formula	C <sub>12</sub> H <sub>16</sub> BrN
Formula weight	254.17 g/mol
Temperature	100(2) K
Wavelength	0.71073 Å
Crystal system	Monoclinic
Space group	P2 <sub>1</sub> /c
Unit cell dimensions	a = 10.123(4) Å, α = 90° b = 8.456(3) Å, β = 105.23(2)° c = 14.789(6) Å, γ = 90°
Volume	1223.4(8) Å <sup>3</sup>
Z	4
Density (calculated)	1.381 Mg/m <sup>3</sup>
Absorption coefficient	2.895 mm <sup>-1</sup>
F(000)	520
Crystal size	0.20 x 0.15 x 0.10 mm <sup>3</sup>
Theta range for data collection	2.50 to 27.50°
Index ranges	-13<=h<=13, -11<=k<=11, -19<=l<=19
Reflections collected	9876
Independent reflections	2810 [R(int) = 0.045]
Completeness to theta = 25.242°	99.8 %
Refinement method	Full-matrix least-squares on F <sup>2</sup>
Data / restraints / parameters	2810 / 0 / 145
Goodness-of-fit on F <sup>2</sup>	1.054

Final R indices [ $I > 2\sigma(I)$ ]	R1 = 0.035, wR2 = 0.087
R indices (all data)	R1 = 0.048, wR2 = 0.095
Largest diff. peak and hole	0.54 and -0.48 e. $\text{\AA}^{-3}$

Note: This data is representative and for illustrative purposes.

## Structural Insights

The crystal structure would reveal the precise conformation of the cyclohexyl ring, which typically adopts a chair conformation. The orientation of the 2-bromophenyl and amine substituents (axial or equatorial) would be definitively established. Furthermore, the analysis of intermolecular interactions, such as hydrogen bonding involving the amine group and potential halogen bonding involving the bromine atom, would provide insights into the crystal packing and the forces that stabilize the solid-state structure.

## Experimental and Analytical Workflow

The following diagram illustrates the comprehensive workflow from the synthesis of the target compound to the final elucidation of its crystal structure.



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*Workflow from Synthesis to Structure Elucidation.*

## Conclusion

The determination of the crystal structure of **1-(2-Bromophenyl)cyclohexan-1-amine** provides invaluable information for understanding its fundamental chemical properties. This in-depth technical guide outlines the essential steps, from synthesis and crystallization to the final structural analysis using single-crystal X-ray diffraction. The detailed protocol and

representative data serve as a comprehensive resource for researchers in medicinal chemistry and materials science, aiding in the rational design of novel molecules with desired functionalities.

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